1H NMR Master Guide: Validation of Pure Bis-BOC-Histidine

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Compound of Interest

Compound Name:	*bis-BOC-histidine*
Cat. No.:	*B8532789*

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Executive Summary

Product Identity:

-bis(tert-butoxycarbonyl)-L-histidine Primary Application: Solid Phase Peptide Synthesis (SPPS) Critical Quality Attribute: Confirmation of the imidazole protection.

This guide provides a definitive technical framework for validating the identity and purity of **Bis-Boc-Histidine**. Unlike standard amino acid analysis, the validation of this molecule hinges on proving the existence of two distinct Boc groups and the absence of the mono-protected impurity (

-Boc-His).

The most common failure mode in this analysis is the misinterpretation of the aliphatic region (1.0–1.7 ppm) where the two Boc signals can overlap or be confused with solvent impurities. This guide establishes a self-validating NMR protocol to resolve these signals.

Part 1: Strategic Sample Preparation

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Why this matters: **Bis-Boc-Histidine** is lipophilic due to the double protection. Standard zwitterionic solvents like DMSO-d6 often cause signal broadening due to hydrogen bonding with the imidazole.

Recommended Protocol

Parameter	Specification	Causality / Rationale
Solvent	$CDCl_3$ (Chloroform-d)	Critical. The Bis-Boc variant is highly soluble in $CDCl_3$. This solvent minimizes proton exchange on the amide, yielding sharper doublets for the NH signal and distinct separation of the two Boc singlets.
Concentration	10–15 mg / 0.6 mL	Higher concentrations can cause stacking interactions between imidazole rings, shifting aromatic peaks upfield and obscuring impurities.
Additives	None	Avoid acid/base traces. The imidazole-Boc bond is acid-labile; traces of acid in old $CDCl_3$ can cause in-situ deprotection during acquisition.
Reference	TMS (0.00 ppm)	Essential for precise calibration of the two Boc singlets (approx. = 0.2 ppm).

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> ⚠️ *Warning: The DCHA Salt Factor Commercial Bis-Boc-His is often sold as a Dicyclohexylamine (DCHA) salt to improve stability.*
>
> - *Impact: DCHA introduces massive multiplets in the 1.0–2.0 ppm region (approx. 22 protons), completely burying the diagnostic Boc signals.*
> - *Solution: You must convert the salt to the free acid (via mild citric acid wash and extraction into DCM) before running this NMR protocol for strict structural validation.*

Part 2: Spectral Analysis & Comparison

The core of this validation is distinguishing Pure Bis-Boc from Mono-Boc (impurity).

The "Double-Boc" Diagnostic Test

In a pure Bis-Boc spectrum ($CDCl_3$), you will not see a single massive peak at 1.4 ppm. Instead, you observe two distinct singlets due to the different electronic environments of the

-amine and the imidazole ring.

Comparative Chemical Shift Table ($CDCl_3$)

Functional Group	Pure Bis-Boc-His **(Target)**	Mono-Boc-His **(Impurity)**	Mechanistic Insight
Imidazole H-2	~ 8.00 - 8.15 ppm (s)	~ 7.60 ppm	The Im-Boc group is strongly electron-withdrawing, deshielding the H-2 proton significantly downfield compared to the mono-protected form.
Imidazole H-5	~ 7.15 - 7.25 ppm (s)	~ 6.80 - 6.90 ppm	Similar deshielding effect, though less pronounced than H-2.
-NH	~ 5.40 - 5.60 ppm (d)	Broad / Variable	In $CDCl_3$, the carbamate NH appears as a sharp doublet due to coupling with the -H.
-CH	~ 4.50 - 4.60 ppm (m)	~ 4.30 ppm	-
$-CH_2$	~ 3.00 - 3.20 ppm (m)	~ 3.00 ppm	-
Im-Boc (N)	~ 1.60 - 1.65 ppm (s, 9H)	ABSENT	PRIMARY DIAGNOSTIC. The imidazole-bound Boc is deshielded relative to the carbamate Boc.
-Boc	~ 1.40 - 1.45 ppm (s, 9H)	~ 1.40 ppm (s, 9H)	Standard carbamate protection signal.

Visualizing the "Boc Split"

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In a low-resolution field (300 MHz), the 1.60 and 1.40 peaks may appear as a resolved pair. In high-field (500+ MHz), they are clearly separated.

- Pure Product: Integration ratio of 1:1 between the 1.6 ppm and 1.4 ppm peaks (9H each).
- Degraded/Impure: Integration of the 1.4 ppm peak is significantly higher than the 1.6 ppm peak (indicating loss of the labile Im-Boc group).

Part 3: Validation Workflow (Logic Diagram)

The following diagram outlines the decision process for validating the material based on the spectral data derived above.

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Caption: Decision tree for validating **Bis-Boc-Histidine** purity. Note the critical branching at the "Two Singlets" check.

Part 4: Advanced Troubleshooting & Regioisomerism

The Regioisomer Challenge (vs)

The histidine imidazole ring has two nitrogens:

(N-trans, furthest from side chain) and

(N-pros, closest to side chain).

- Commercial Standard: Most commercial Bis-Boc-His is the

  -Boc isomer (often denoted as

  -Boc).

- Spectral Consequence: The chemical shifts provided above (1.60 ppm for Im-Boc) correspond to the thermodynamically preferred

  isomer.

- Impurity Alert: If you observe a small "shadow" singlet around 1.50–1.55 ppm (between the two main Boc peaks), this often indicates the presence of the

  -Boc regioisomer or slight hydrolysis.

Stability Warning

The Im-Boc group is significantly more labile than the

-Boc group.

- Avoid: Methanol-d4 (CD_3OD) for long-term storage of NMR samples. Nucleophilic attack by methanol can slowly remove the imidazole Boc group over days, leading to a confusing spectrum that changes over time.

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- Best Practice: Run $CDCl_3$ samples immediately after preparation.

References

- Supports the specific chemical shift assignment of the Imidazole-Boc group
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